

Introduction: Unveiling the Physicochemical Landscape of a Key Chemical Probe

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Compound of Interest

Compound Name: *6-Chloro-1H-Purine-2-sulfonyl fluoride*

CAS No.: 2706-92-5

Cat. No.: B1588623

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6-Chloro-1H-Purine-2-sulfonyl fluoride is a molecule of significant interest within chemical biology and drug discovery. Its purine scaffold is a ubiquitous motif in biologically active molecules, while the sulfonyl fluoride group serves as a reactive "warhead" capable of forming stable covalent bonds with specific amino acid residues in proteins.[1][2][3] The utility of such probes is, however, fundamentally governed by their physicochemical properties, paramount among which is solubility. A compound's ability to dissolve in various solvent systems dictates its formulation, bioavailability, and the design of in vitro and in vivo experiments.

This guide provides a comprehensive technical overview of the solubility of **6-Chloro-1H-Purine-2-sulfonyl fluoride**. Moving beyond a simple tabulation of data, we will delve into the molecular characteristics that influence its solubility, provide detailed protocols for its empirical determination, and offer expert insights into the practical aspects of handling this compound in a research setting.

Molecular Structure and Predicted Solubility Profile

To understand the solubility of **6-Chloro-1H-Purine-2-sulfonyl fluoride**, we must first examine its structure. The molecule is a fusion of a purine ring system, a chloro substituent, and a sulfonyl fluoride group.

- **The Purine Core:** The parent purine molecule is water-soluble.^[4] The nitrogen atoms in the purine rings can act as hydrogen bond acceptors, while the N-H protons can act as hydrogen bond donors. This inherent polarity suggests a degree of solubility in polar solvents.
- **The Chloro Group:** The chloro substituent at the 6-position is an electron-withdrawing group that increases the molecule's lipophilicity. This will likely enhance its solubility in non-polar organic solvents and potentially decrease its aqueous solubility compared to the unsubstituted purine.
- **The Sulfonyl Fluoride Group:** The sulfonyl fluoride moiety is a highly polar and electron-withdrawing group. The introduction of fluorine atoms can significantly alter a molecule's pharmacokinetic properties.^[5] While the sulfonyl group itself is polar, the fluorine atom can increase the hydrophobic surface area of the molecule.^[5] Sulfonyl fluorides as a class exhibit a range of solubilities; for instance, phenylmethylsulfonyl fluoride (PMSF) is sparingly soluble in water and is typically prepared as a stock solution in an organic solvent, whereas (2-aminoethyl)benzenesulfonyl fluoride (AEBSF) is more water-soluble.^[1]

Predicted Solubility:

Based on this structural analysis, we can predict the following general solubility trends for **6-Chloro-1H-Purine-2-sulfonyl fluoride**:

- **High Solubility:** In polar aprotic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF), which can effectively solvate the polar purine core and the sulfonyl fluoride group.
- **Moderate to Low Solubility:** In polar protic solvents like water and ethanol. While the molecule has hydrogen bonding capabilities, the chloro and fluoro groups may limit extensive solvation by water. The predicted pKa of approximately 4.01 suggests that its solubility in aqueous buffers will be pH-dependent.^[6]
- **Low to Negligible Solubility:** In non-polar solvents such as hexanes and toluene, due to the overall polar nature of the purine and sulfonyl fluoride groups.

- **Moderate Solubility:** In chlorinated solvents like dichloromethane (DCM) and chloroform, which can accommodate both the polar and non-polar features of the molecule.

The following table provides a qualitative prediction of solubility in a range of common laboratory solvents.

Solvent Class	Solvent	Predicted Solubility	Rationale
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	High	Excellent solvent for a wide range of organic compounds, capable of solvating the polar functionalities.
Dimethylformamide (DMF)	High	Similar to DMSO, effectively solvates polar molecules.	
Acetonitrile (ACN)	Moderate	Polar aprotic, but generally a weaker solvent than DMSO or DMF.	
Polar Protic	Water	Low	The molecule's lipophilic character from the chloro group and the fluorine may limit aqueous solubility. Solubility is expected to be pH-dependent.
Ethanol (EtOH)	Moderate	Can engage in hydrogen bonding and solvate the less polar parts of the molecule.	
Methanol (MeOH)	Moderate	Similar to ethanol, but its higher polarity may slightly enhance solubility.	

Non-Polar	Hexanes	Very Low	The high polarity of the purine and sulfonyl fluoride groups will lead to poor solvation.
Toluene	Low	Aromatic ring may offer some pi-stacking interactions with the purine, but overall solubility is expected to be low.	
Chlorinated	Dichloromethane (DCM)	Moderate	Can solvate molecules with a range of polarities.
Chloroform	Moderate	Similar to DCM.	

Experimental Determination of Solubility: Protocols and Methodologies

The "gold standard" for determining thermodynamic solubility is the shake-flask method.^{[7][8]} This method involves equilibrating an excess of the solid compound with the solvent of interest and then measuring the concentration of the dissolved compound in the supernatant.

Protocol 1: Thermodynamic Solubility Determination by the Shake-Flask Method

Objective: To determine the equilibrium solubility of **6-Chloro-1H-Purine-2-sulfonyl fluoride** in a given solvent at a specified temperature.

Materials:

- **6-Chloro-1H-Purine-2-sulfonyl fluoride** (solid)
- Solvents of interest (e.g., water, DMSO, ethanol, etc.)

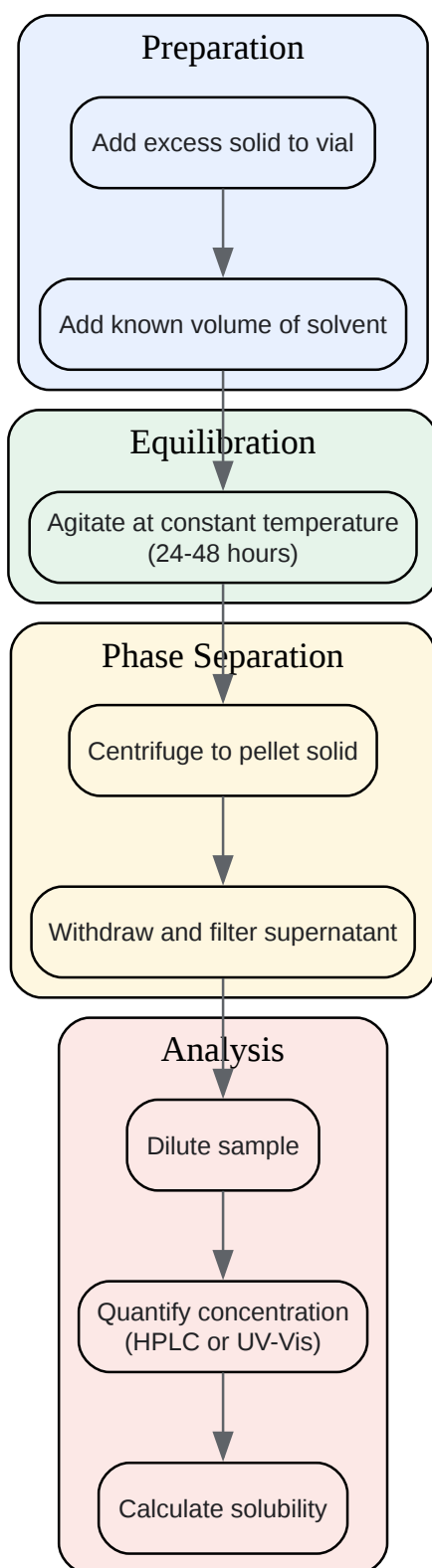
- Vials with screw caps
- Orbital shaker or vortex mixer
- Thermostatically controlled incubator or water bath
- Centrifuge
- Syringe filters (0.22 μm , compatible with the solvent)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

Methodology:

- Preparation:
 - Add an excess amount of solid **6-Chloro-1H-Purine-2-sulfonyl fluoride** to a series of vials. The excess should be visually apparent.
 - Add a known volume of the desired solvent to each vial.
- Equilibration:
 - Tightly cap the vials.
 - Place the vials in a thermostatically controlled shaker or incubator set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient time to reach equilibrium (typically 24-48 hours). The equilibration time should be determined empirically.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.

- Centrifuge the vials to pellet the undissolved solid.
- Sample Collection and Analysis:
 - Carefully withdraw an aliquot of the supernatant.
 - Filter the aliquot through a 0.22 μm syringe filter to remove any remaining solid particles.
 - Dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **6-Chloro-1H-Purine-2-sulfonyl fluoride** in the diluted sample using a pre-validated HPLC or UV-Vis spectroscopy method against a standard curve.
- Calculation:
 - Calculate the solubility in the original solvent by accounting for the dilution factor.

Workflow for Shake-Flask Solubility Determination



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Caption: Workflow for thermodynamic solubility determination.

Protocol 2: Kinetic Solubility Determination by Turbidimetry/Nephelometry

For higher throughput screening, kinetic solubility methods are often employed.^{[9][10]} These methods measure the concentration at which a compound precipitates from a solution when an aqueous buffer is added to a stock solution in DMSO.

Objective: To rapidly assess the aqueous kinetic solubility of **6-Chloro-1H-Purine-2-sulfonyl fluoride**.

Materials:

- High-concentration stock solution of **6-Chloro-1H-Purine-2-sulfonyl fluoride** in DMSO (e.g., 10 mM)
- Aqueous buffer (e.g., phosphate-buffered saline, pH 7.4)
- 96-well microplate
- Automated liquid handler or multichannel pipette
- Plate reader with turbidimetric or nephelometric measurement capabilities

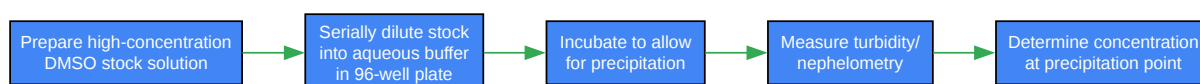
Methodology:

- Plate Preparation:
 - Dispense the aqueous buffer into the wells of a 96-well plate.
 - Prepare a serial dilution of the DMSO stock solution directly in the plate by transferring small volumes of the stock solution into the buffer-containing wells and mixing.
- Precipitation and Measurement:
 - Allow the plate to incubate for a set period (e.g., 1-2 hours) at a controlled temperature.
 - Measure the turbidity or light scattering of each well using a plate reader. The point at which a significant increase in turbidity is observed corresponds to the kinetic solubility

limit.

- Data Analysis:
 - Plot the turbidity reading against the compound concentration.
 - The concentration at which the turbidity begins to rise sharply is reported as the kinetic solubility.

Logical Flow for Kinetic Solubility Assay



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Caption: High-level workflow for kinetic solubility assessment.

Factors Influencing Solubility and Experimental Considerations

- pH: For ionizable compounds like **6-Chloro-1H-Purine-2-sulfonyl fluoride**, solubility in aqueous media is highly dependent on pH.^[11] Experiments should be conducted in well-defined buffer systems, and a pH-solubility profile may be necessary for a complete understanding.
- Temperature: Solubility is generally temperature-dependent. It is crucial to control the temperature during equilibration and measurement.^[11]
- Polymorphism: Different crystalline forms (polymorphs) of a compound can exhibit different solubilities. It is important to characterize the solid form being used.
- Compound Stability: Sulfonyl fluorides can be susceptible to hydrolysis, especially at extreme pH values.^[1] The stability of **6-Chloro-1H-Purine-2-sulfonyl fluoride** in the chosen solvent system should be assessed to ensure that degradation is not affecting the solubility measurement.

Conclusion

While publicly available quantitative data on the solubility of **6-Chloro-1H-Purine-2-sulfonyl fluoride** is limited, a thorough understanding of its chemical structure allows for reasoned predictions of its behavior in various solvents. This guide provides the theoretical framework and detailed experimental protocols necessary for researchers to empirically determine its solubility. By employing robust methodologies such as the shake-flask method, scientists can generate the reliable data needed to advance their research in chemical biology and drug development. The provided workflows and considerations are intended to empower researchers to confidently navigate the experimental challenges associated with characterizing this important chemical probe.

References

- Experimental and Computational Methods Pertaining to Drug Solubility. (2012). In SciSpace. Retrieved from [\[Link\]](#)
- A review of methods for solubility determination in biopharmaceutical drug characterisation. (2019). ResearchGate. Retrieved from [\[Link\]](#)
- What is the Solubility of My Compound? Assessing Solubility for Pharmaceutical Research and Development Compounds. (2011). American Pharmaceutical Review. Retrieved from [\[Link\]](#)
- solubility experimental methods.pptx. (n.d.). SlideShare. Retrieved from [\[Link\]](#)
- Measuring the solubility of pharmaceutical compounds using NEPHEL.O. (n.d.). Rheolution. Retrieved from [\[Link\]](#)
- The solubilities of current purines, pyrimidines and their nucleosides in urea and sucrose solutions. (2025). ResearchGate. Retrieved from [\[Link\]](#)
- Purine. (n.d.). Wikipedia. Retrieved from [\[Link\]](#)
- Hydrogen-Bonding Interactions of 8-Substituted Purine Derivatives. (2023). ACS Omega. Retrieved from [\[Link\]](#)

- Purine and Pyrimidine Metabolism. (1997). Indiana University School of Medicine. Retrieved from [\[Link\]](#)
- Allopurinol. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- 6-Chloro-2-fluoropurine. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- Sulfonyl fluorides as privileged warheads in chemical biology. (2015). National Institutes of Health. Retrieved from [\[Link\]](#)
- Impact of Fluorine Pattern on Lipophilicity and Acid–Base Properties of 2-(Thiofluoroalkyl)pyridines: Insights from Experiments and Statistical Modeling. (n.d.). National Institutes of Health. Retrieved from [\[Link\]](#)
- Sulfonyl fluorides as privileged warheads in chemical biology. (2015). Royal Society of Chemistry. Retrieved from [\[Link\]](#)

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Sources

- 1. Sulfonyl fluorides as privileged warheads in chemical biology - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 2. Sulfonyl fluorides as privileged warheads in chemical biology - Chemical Science (RSC Publishing) [\[pubs.rsc.org\]](#)
- 3. Sulfonyl Fluorides - Enamine [\[enamine.net\]](#)
- 4. Purine - Wikipedia [\[en.wikipedia.org\]](#)
- 5. Impact of Fluorine Pattern on Lipophilicity and Acid–Base Properties of 2-(Thiofluoroalkyl)pyridines: Insights from Experiments and Statistical Modeling - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 6. Page loading... [\[wap.guidechem.com\]](#)
- 7. scispace.com [\[scispace.com\]](#)

- [8. researchgate.net \[researchgate.net\]](#)
- [9. americanpharmaceuticalreview.com \[americanpharmaceuticalreview.com\]](#)
- [10. rheolution.com \[rheolution.com\]](#)
- [11. solubility experimental methods.pptx \[slideshare.net\]](#)
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